Comparative Analysis: 1-(5-Bromo-2-methylphenyl)cyclopropanol vs. Cyclopropylamine Analogs

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Compound of Interest

Compound Name:	*1-(5-Bromo-2-methylphenyl)cyclopropan-1-ol*
Cat. No.:	*B15321252*

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Executive Summary

The 1,1-disubstituted cyclopropane motif is a privileged scaffold in drug discovery, offering unique conformational constraints and metabolic profiles. The distinction between the cyclopropanol (1-OH) and cyclopropylamine (1-NH_2) variants of the 5-bromo-2-methylphenyl core is critical for scaffold selection.[1][2]

- The Cyclopropanol serves primarily as a synthetic pivot. It functions as a homoenolate equivalent, capable of ring-opening to form

  -functionalized ketones, or as a stable precursor for cross-coupling reactions where the cyclopropane ring is preserved as a steric shield.[1]

- The Cyclopropylamine acts as a pharmacophore.[3][4] It is frequently deployed as a transition-state mimic or a mechanism-based inactivator (suicide substrate) of amine oxidases (e.g., LSD1, MAO), leveraging the high ring strain (~27.5 kcal/mol) for radical-mediated covalent inhibition.[1][2]

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Structural & Physicochemical Divergence[1]

The substitution of the hydroxyl group with an amine at the quaternary carbon alters the electronic landscape and metabolic fate of the molecule.

Feature	1-(5-Bromo-2-methylphenyl)cyclopropanol	Cyclopropylamine Analogs
Electronic Character	Neutral; H-bond donor/acceptor.[1][2] The Oxygen lone pairs can stabilize adjacent carbocations (though less effectively than in acyclic systems).	Basic (pKa ~8–9).[1][2] Protonated at physiological pH, facilitating cation- ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> interactions in active sites.[1][2]
Ring Strain	High.[1][2][3][5] Prone to acid/base-catalyzed ring opening (homoenolization).[1][2]	High. Generally kinetically stable to hydrolysis but sensitive to single-electron transfer (SET) oxidation.[1][2]
Metabolic Liability	Glucuronidation: Direct Phase II conjugation.[1][2] Ring Opening: Oxidative ring expansion to cyclobutanones or cleavage to ketones.[1][2]	CYP Inhibition: The amine is a "metabolic hotspot." Oxidation often leads to ring-opening radical clocks that covalently modify heme centers (mechanism-based inhibition).[1][2]
Synthetic Role	Intermediate: Precursor to ketones, amines, or expanded rings.	Target Scaffold: often the final bioactive moiety.

The "Ortho-Methyl" Effect

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The 2-methyl substituent on the phenyl ring is not merely decorative.[1][2] It introduces significant torsional strain, forcing the cyclopropane ring out of coplanarity with the benzene ring.

- In Cyclopropanols: This twist protects the hydroxyl group from steric bulk, potentially slowing down glucuronidation rates compared to unhindered analogs.
- In Cyclopropylamines: The twist prevents the "flat" conformation often required for intercalation, making these analogs more selective for globular active sites (e.g., GPCR pockets).

Synthetic Methodologies

The synthesis of these two entities diverges significantly. The cyclopropanol is typically accessed via titanium-mediated coupling, while the amine often requires functional group interconversion or distinct organometallic approaches.[1]

Synthesis of 1-(5-Bromo-2-methylphenyl)cyclopropanol

The industry-standard approach is the Kulinkovich Reaction, utilizing the exchange of a Grignard reagent with a titanium(IV) catalyst.[1][2]

Protocol Summary:

- Substrate: Methyl 5-bromo-2-methylbenzoate.
- Reagents: EtMgBr (excess), $Ti(OiPr)_4$ (catalytic, 5-10 mol%).
- Mechanism: Formation of a titanacyclopropane intermediate, which acts as a 1,2-dicarbanion equivalent, attacking the ester carbonyl.

Synthesis of Cyclopropylamine Analogs

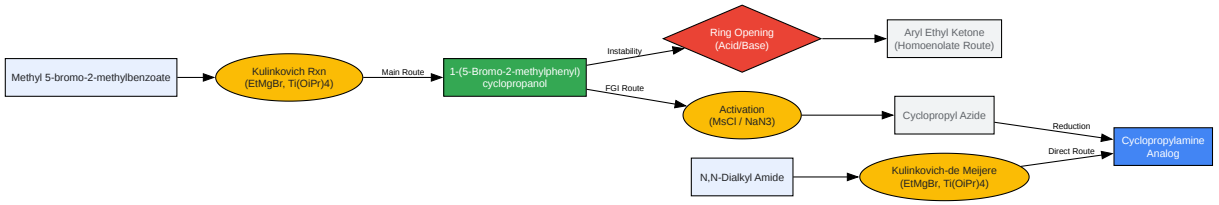
Direct nitration of the cyclopropane ring is difficult. Two primary routes are preferred:

- The Kulinkovich-de Meijere Reaction: Uses amides or nitriles instead of esters to directly yield the amine (or cyclopropylamine derivatives).[1][2]

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- Functional Group Interconversion (FGI): Conversion of the cyclopropanol to the amine via a modified Ritter reaction or conversion to a leaving group (mesylate) followed by azide displacement and reduction (though this risks ring opening).[2]

Visualization of Synthetic Pathways



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Caption: Divergent synthetic pathways for cyclopropanol and cyclopropylamine scaffolds utilizing Titanium(IV) catalysis.

Reactivity & Pharmacological Implications[1][3][5][6][8]

The "Homoenolate" Liability (Cyclopropanol)

The cyclopropanol moiety is a "masked" homoenolate. Under basic conditions or in the presence of transition metals (Pd, Fe), the ring can open to form a ketone.

- Implication: In drug development, 1-arylcyclopropanols are rarely the final drug (due to stability issues) but are excellent intermediates.[1][2]
- Exception: If the ring is heavily substituted or sterically crowded (like the 2-methylphenyl system), the kinetic barrier to ring opening increases, potentially allowing it to exist in a final inhibitor.

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Mechanism-Based Inhibition (Cyclopropylamine)

The cyclopropylamine is a classic "warhead" for oxidases.[1][2]

- Single Electron Transfer (SET): The enzyme (e.g., LSD1, CYP450) abstracts an electron from the nitrogen lone pair.
- Ring Fragmentation: The resulting radical cation triggers rapid ring opening.[2]
- Covalent Adduct: The opened radical species forms a covalent bond with the enzyme's cofactor (FAD) or active site residues, irreversibly inhibiting the enzyme.[4]
- Application: This mechanism is the basis for drugs like Tranylcypromine (MAO inhibitor).[2] The 5-bromo-2-methylphenyl analog would likely target similar flavin-dependent enzymes, with the bromine providing a handle for selectivity-enhancing extensions.[1][2]

Experimental Protocols

Protocol A: Synthesis of 1-(5-Bromo-2-methylphenyl)cyclopropanol (Kulinkovich Method)

Reagents: Methyl 5-bromo-2-methylbenzoate (1.0 equiv), EtMgBr (3.0 M in Et_2O, 2.5 equiv), $Ti(OiPr)_4$ (0.1 equiv), THF (anhydrous).[1][2]

- Setup: Flame-dry a 250 mL round-bottom flask under Argon. Add methyl 5-bromo-2-methylbenzoate (10 mmol) and $Ti(OiPr)_4$ (1 mmol) in THF (50 mL).
- Addition: Cool the solution to 0°C. Add EtMgBr dropwise via syringe pump over 1 hour. The solution will turn from yellow to dark brown/black (active Ti(II) species).[2]
- Reaction: Allow to warm to room temperature and stir for 4 hours. Monitor by TLC (the ester spot should disappear).
- Quench: Carefully pour the reaction mixture into ice-cold saturated NH_4Cl solution (100 mL). Caution: Gas evolution.[1][2]
- Extraction: Extract with EtOAc (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.

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- Purification: Flash column chromatography (Hexanes/EtOAc 9:1) yields the cyclopropanol as a viscous oil or low-melting solid.[1][2]

Protocol B: Metabolic Stability Assessment (Microsomal Stability)

Objective: Compare the intrinsic clearance (

) of the alcohol vs. the amine.[2]

- Incubation: Incubate test compound (1 µM) with human liver microsomes (0.5 mg/mL) and NADPH (1 mM) in phosphate buffer (pH 7.4) at 37°C.[1]
- Sampling: Aliquot at 0, 5, 15, 30, and 60 minutes. Quench with ice-cold acetonitrile containing internal standard.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Expectation:
  - Cyclopropanol: Look for +176 Da (glucuronide) or +16 Da (ketone formation via ring opening).[1][2]
  - Cyclopropylamine: Look for covalent binding (loss of parent without clear metabolite peaks) or ring-opened aldehyde metabolites.[1][2]

References

- Kulinkovich, O. G., Sviridov, S. V., & Vasilevski, D. A. (1991).[6] Titanium(IV) Isopropoxide-Catalyzed Formation of 1-Substituted Cyclopropanols in the Reaction of Ethylmagnesium Bromide with Methyl Carboxylates.[1][2] Synthesis. Link[1][2]
- Walser, A., et al. (1978). Quinazolines and 1,4-benzodiazepines.[1][2] 84. Synthesis and reactions of 1-arylcyclopropylamines. Journal of Organic Chemistry. Link[1][2]
- Hyster, T. K. (2015).[2] Nitrones as masked homoenolates: A strategy for the synthesis of

  -amino acids.[1][2] Journal of the American Chemical Society. Link[1][2]

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- PubChem. (n.d.).[1][2] 1-(4-Bromo-2-methylphenyl)cyclopropanol Compound Summary. National Library of Medicine. Link[1][2]
- Belli, A., et al. (2020). Mechanism-based inactivation of LSD1 by cyclopropylamine derivatives.[1][2][4] Journal of Medicinal Chemistry. Link[1][2]

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Sources

- 1. N/A,Methyl 2-(5-Bromo-2-methylphenyl)-2-cyclopropylacetate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. 1-(4-Bromo-2-methylphenyl)cyclopropanol | C10H11BrO | CID 62668775 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. longdom.org [longdom.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Cyclopropanol synthesis [organic-chemistry.org]
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